

BP Fluor 488: A Comparative Guide to Spectral Overlap

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Compound of Interest

Compound Name: **BP Fluor 488**

Cat. No.: **B15555275**

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In the realm of fluorescence-based applications, the selection of appropriate fluorophores is paramount to generating accurate and reproducible data. This guide provides a comprehensive comparison of **BP Fluor 488** with other commonly used green fluorophores—Alexa Fluor 488, FITC, and GFP—with a specific focus on spectral overlap. Understanding the degree of spectral bleed-through is critical for designing multicolor experiments and ensuring data integrity.

Spectral Properties Comparison

The spectral characteristics of a fluorophore are the primary determinants of its suitability for a given application and its potential for spectral overlap with other dyes. The following table summarizes the key spectral properties of **BP Fluor 488** and its common alternatives.

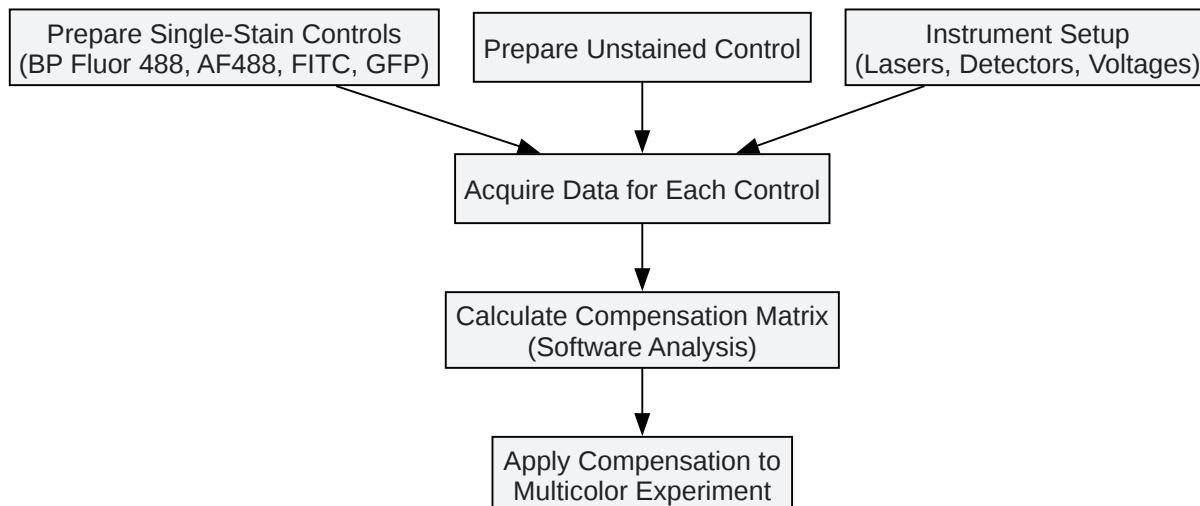
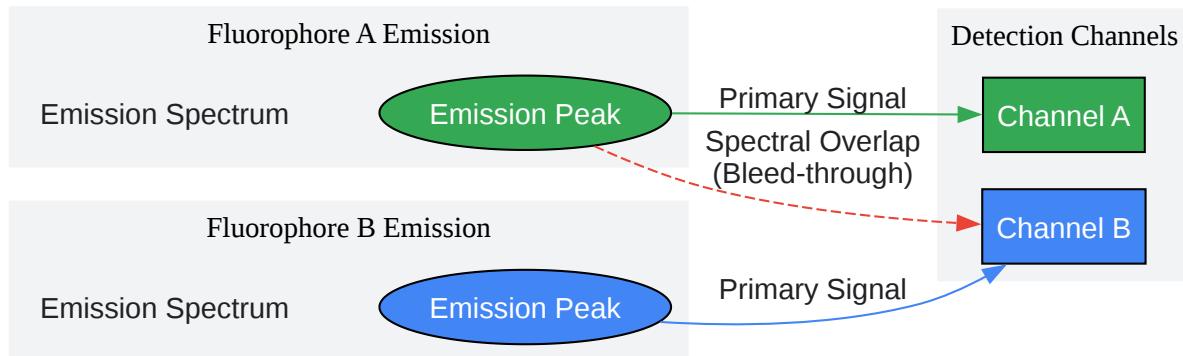
Fluorophore	Excitation Max (nm)	Emission Max (nm)	Extinction Coefficient (cm ⁻¹ M ⁻¹)	Quantum Yield
BP Fluor 488	495 - 499[1][2][3]	519 - 520[1][2][3]	~71,800	~0.91
Alexa Fluor 488	495 - 499[4][5]	519 - 520[4][5]	~71,000[6][7]	~0.92[6]
FITC	490 - 495[8][9] [10]	516 - 525[8][9] [10][11]	~73,000 - 75,000[10][11]	~0.5 - 0.92[10] [11]
GFP (EGFP)	~488[12]	~509[12]	~56,000[13]	~0.60[12]

As the data indicates, **BP Fluor 488**, Alexa Fluor 488, and FITC exhibit highly similar excitation and emission spectra, making them prone to significant spectral overlap when used in the same experiment. GFP, while also a green fluorescent protein, has a slightly blue-shifted emission peak compared to the other three, which can reduce but not eliminate spectral bleed-through.

Understanding Spectral Overlap

Spectral overlap occurs when the emission spectrum of one fluorophore extends into the detection range of another. This "bleed-through" or "spillover" can lead to false-positive signals and inaccurate quantification in multicolor fluorescence experiments. The degree of spectral overlap is influenced by the specific fluorophores used, the instrument's filter sets, and detector sensitivity.

The following diagram illustrates the concept of spectral overlap between two fluorophores.



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